

What is the chemical structure of ALC-0315?

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	ALC-0315	
Cat. No.:	B3025655	Get Quote

An In-Depth Technical Guide to the Ionizable Lipid **ALC-0315** for Researchers, Scientists, and Drug Development Professionals

Introduction

ALC-0315, chemically known as ((4-hydroxybutyl)azanediyl)bis(hexane-6,1-diyl)bis(2-hexyldecanoate), is a synthetic ionizable lipid that has become a critical component in the field of nucleic acid delivery.[1][2][3] It is a key excipient in the lipid nanoparticle (LNP) formulation of the Pfizer-BioNTech COVID-19 mRNA vaccine, BNT162b2.[2] This guide provides a comprehensive overview of the chemical structure, properties, synthesis, and application of ALC-0315 in drug delivery systems.

Chemical Structure and Physicochemical Properties

ALC-0315 is an amphiphilic molecule featuring a tertiary amine head group and two long, branched lipid tails.[4][5] The structure consists of a central nitrogen atom bonded to a 4-hydroxybutyl group and two hexane-6,1-diyl chains. These chains are, in turn, esterified with 2-hexyldecanoic acid.[5] This unique structure is instrumental to its function in LNP formulations.

The tertiary amine group has a pKa of approximately 6.09, which is crucial for its role as an ionizable lipid.[6] At a physiological pH of 7.4, **ALC-0315** is largely neutral, which minimizes interactions with anionic cell membranes and contributes to the stability of the LNP in circulation.[4] However, in the acidic environment of the endosome (pH 5-6), the tertiary amine becomes protonated, acquiring a positive charge.[2][4] This pH-dependent ionization is the key to its mechanism of action in releasing the mRNA payload into the cytoplasm.



Table 1: Physicochemical Properties of ALC-0315

Property	Value	Reference
IUPAC Name	((4- hydroxybutyl)azanediyl)bis(hex ane-6,1-diyl)bis(2- hexyldecanoate)	[2][7]
CAS Number	2036272-55-4	[2][4][7]
Molecular Formula	C48H95NO5	[2][7][8]
Molecular Weight	766.29 g/mol	[7]
Appearance	Colorless to light yellow oily liquid	[2][7]
рКа	6.09	[6]

Role in Lipid Nanoparticle (LNP) Delivery Systems

ALC-0315 is one of four lipid components that self-assemble with mRNA to form LNPs. The other components typically include a phospholipid (like DSPC), cholesterol, and a PEGylated lipid (like ALC-0159).[9][10]

Key functions of ALC-0315 in LNPs include:

- mRNA Encapsulation and Protection: During LNP formation, the positively charged ALC-0315 (at an acidic pH) electrostatically interacts with the negatively charged mRNA backbone, facilitating the encapsulation and condensation of the nucleic acid.[9][11] This protects the fragile mRNA from degradation by nucleases in the extracellular environment.[1] [3][11]
- Facilitating Cellular Uptake: The overall neutral charge of the LNP at physiological pH
 prevents non-specific interactions with blood components and cell membranes, allowing for
 systemic delivery.[4] The LNPs are taken up by cells, particularly antigen-presenting cells,
 through receptor-mediated endocytosis.[2]



Endosomal Escape: Once inside the endosome, the acidic environment protonates the
tertiary amine of ALC-0315.[2][4] This positive charge is thought to induce interactions with
the anionic lipids of the endosomal membrane, leading to destabilization of the membrane
and the formation of non-bilayer lipid phases.[4][9] This process facilitates the release of the
mRNA from the endosome into the cytoplasm, a critical step for its translation into the target
protein.[1][4][9]

Table 2: Example Lipid Composition of BNT162b2 Vaccine LNPs

Lipid Component	Molar Ratio (%)
ALC-0315	46.3
DSPC	9.4
Cholesterol	42.7
ALC-0159 (PEGylated lipid)	1.6

Data sourced from MedchemExpress.com[8][9]

Experimental Protocols Synthesis of ALC-0315

Several synthetic routes for **ALC-0315** have been described. A patented method involves a multi-step process:

- Steglich Esterification: Acylation of an excess of hexanediol with 2-hexyldecanoic acid using dicyclohexylcarbodiimide (DCC) and 4-dimethylaminopyridine (DMAP).[1]
- Oxidation: The resulting alcohol is oxidized to an aldehyde using pyridinium chlorochromate (PCC).[1]
- Reductive Amination: The final step is the reductive amination of the aldehyde with 4aminobutanol, using sodium triacetoxyborohydride as the reducing agent, to yield ALC-0315.
 [1][2]

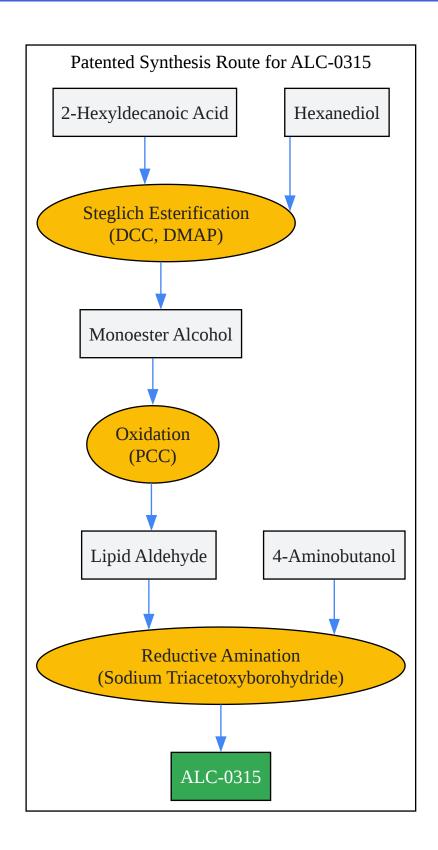




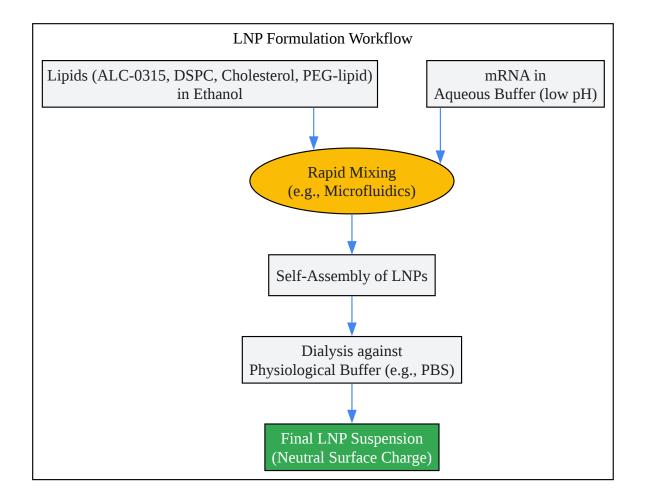


More recent and economical methods have been developed to simplify this process, for instance, by starting with 1,6-dibromohexane to reduce the number of steps.[1][12]

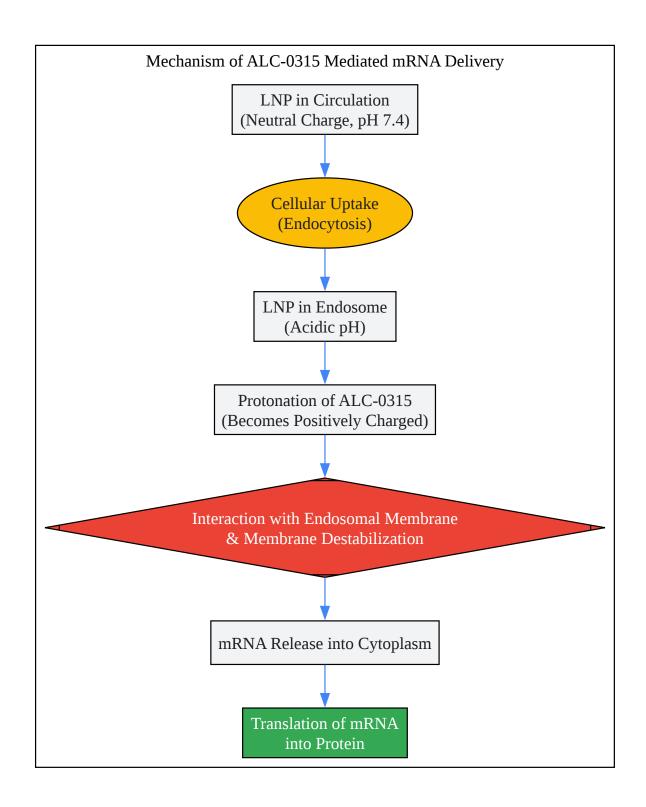












Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. ALC-0315: Application and Synthesis_Chemicalbook [chemicalbook.com]
- 2. ALC-0315 Wikipedia [en.wikipedia.org]
- 3. A Route to Synthesize Ionizable Lipid ALC-0315, a Key Component of the mRNA Vaccine Lipid Matrix PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. What is ALC-0315? | BroadPharm [broadpharm.com]
- 5. researchgate.net [researchgate.net]
- 6. ALC-0315, 2036272-55-4 | BroadPharm [broadpharm.com]
- 7. medkoo.com [medkoo.com]
- 8. file.medchemexpress.com [file.medchemexpress.com]
- 9. medchemexpress.com [medchemexpress.com]
- 10. ALC-0315 LNP-Cap 1 Cre mRNA (m1Ψ) Creative Biolabs [creative-biolabs.com]
- 11. ALC-0315: How a Breakthrough Lipid Carrier is Driving Efficient mRNA Vaccine Delivery | MolecularCloud [molecularcloud.org]
- 12. A Route to Synthesize Ionizable Lipid ALC-0315, a Key Component of the mRNA Vaccine Lipid Matrix PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [What is the chemical structure of ALC-0315?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3025655#what-is-the-chemical-structure-of-alc-0315]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com